

Calculating Kanamycin Working Concentration from Stock: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Kanamycin

Cat. No.: B1591234

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Introduction

Kanamycin is an aminoglycoside antibiotic widely employed in molecular biology and biotechnology as a selective agent for bacteria transformed with plasmids conferring **kanamycin** resistance.[1][2] It functions by binding to the 30S ribosomal subunit, leading to mistranslation of mRNA and ultimately inhibiting protein synthesis.[1][2] For effective selection, it is crucial to use **kanamycin** at an appropriate working concentration. This document provides a detailed protocol for the preparation of a **kanamycin** stock solution and the subsequent calculation and dilution to achieve a desired working concentration in culture media.

Quantitative Data Summary

The following table summarizes key quantitative data for the preparation and use of **kanamycin** solutions.

Parameter	Value	Source(s)
Chemical Name	Kanamycin Sulfate	[1][2]
Molecular Formula	$C_{18}H_{36}N_4O_{11} \cdot H_2SO_4$	[1]
Molecular Weight	582.58 g/mol (Kanamycin A Sulfate)	[2]
Common Stock Concentrations	50 mg/mL, 100 mg/mL	[1][3][4]
Recommended Working Concentration	20 - 100 µg/mL	[1][5]
Typical Working Concentration	50 µg/mL	[2][6]
Storage of Stock Solution	-20°C	[1][3][4]

Experimental Protocols

Preparation of Kanamycin Stock Solution (50 mg/mL)

This protocol outlines the steps to prepare a 1000X stock solution of **kanamycin** at a concentration of 50 mg/mL.

Materials:

- **Kanamycin** sulfate powder
- Sterile distilled or deionized water
- Sterile 15 mL or 50 mL conical tube
- 0.22 µm syringe filter
- Sterile syringe
- Sterile microcentrifuge tubes (1.5 mL)
- Vortex mixer

- Analytical balance and weigh boat

Procedure:

- In a suitable weighing vessel, carefully weigh out 0.5 g of **kanamycin** sulfate powder.[4]
- Transfer the powder to a sterile 15 mL conical tube.
- Add 10 mL of sterile distilled or deionized water to the tube.[4][7]
- Vortex the solution until the **kanamycin** sulfate is completely dissolved.[4]
- Sterilize the stock solution by passing it through a 0.22 µm syringe filter into a new sterile conical tube.[3][4]
- Aliquot the sterilized stock solution into sterile 1.5 mL microcentrifuge tubes.[4]
- Label the tubes clearly with the name of the antibiotic, concentration, and date of preparation.
- Store the aliquots at -20°C.[3][4]

Calculation of Kanamycin Working Concentration

The dilution of the stock solution to the final working concentration can be calculated using the following formula:

$$C_1V_1 = C_2V_2[5][8][9][10]$$

Where:

- C_1 = Concentration of the stock solution (e.g., 50 mg/mL)
- V_1 = Volume of the stock solution to be used (the unknown value)
- C_2 = Desired final working concentration (e.g., 50 µg/mL)
- V_2 = Final volume of the culture medium (e.g., 100 mL)

Example Calculation:

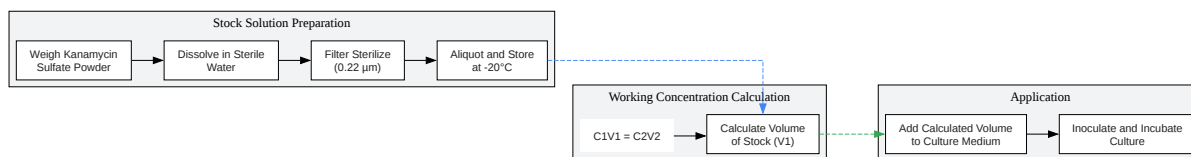
To prepare 100 mL of LB agar with a final **kanamycin** concentration of 50 µg/mL using a 50 mg/mL stock solution:

- Ensure units are consistent. Convert the stock solution concentration from mg/mL to µg/mL:
 $50 \text{ mg/mL} * 1000 \text{ µg/mg} = 50,000 \text{ µg/mL}$
- Rearrange the formula to solve for V_1 : $V_1 = (C_2 * V_2) / C_1$
- Substitute the known values into the formula: $V_1 = (50 \text{ µg/mL} * 100 \text{ mL}) / 50,000 \text{ µg/mL}$ $V_1 = 5000 / 50,000 \text{ mL}$ $V_1 = 0.1 \text{ mL}$
- Convert the volume to a more easily measurable unit if necessary: $0.1 \text{ mL} * 1000 \text{ µL/mL} = 100 \text{ µL}$

Therefore, 100 µL of a 50 mg/mL **kanamycin** stock solution should be added to 100 mL of culture medium to achieve a final concentration of 50 µg/mL.[5]

Visualized Workflow

The following diagram illustrates the logical workflow from stock solution preparation to the final application in culture media.



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Caption: Workflow for **Kanamycin** Working Concentration Preparation.

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